

Beryllium Diiodide as a Catalyst in Organic Reactions: Application Notes and Protocols

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Compound of Interest

Compound Name: *Beryllium diiodide*

Cat. No.: *B1593921*

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Abstract

Beryllium diiodide (BeI_2), an inorganic compound with a high charge density and strong Lewis acidity, presents a theoretical potential for applications in organic catalysis. However, a comprehensive review of the current scientific literature reveals a significant gap in research specifically detailing its use as a catalyst in organic reactions. The inherent toxicity of beryllium and its compounds has likely limited extensive investigation into its catalytic activities. This document summarizes the known properties of **beryllium diiodide**, outlines its synthesis, and explores its potential, though currently unvalidated, applications in organic synthesis based on its chemical characteristics. The information provided is intended to serve as a foundational resource for researchers interested in exploring this uncharted area of catalysis.

Properties of Beryllium Diiodide

Beryllium diiodide is a hygroscopic, colorless, needle-like crystalline solid.^[1] The beryllium cation (Be^{2+}) in BeI_2 possesses the highest known charge density, making it a very strong Lewis acid.^[1] This inherent Lewis acidity is the primary characteristic that suggests its potential as a catalyst in organic reactions.

Table 1: Physicochemical Properties of **Beryllium Diiodide**

Property	Value	Reference
Chemical Formula	BeI_2	[1]
Molar Mass	262.82112 g/mol	[2]
Appearance	Colorless needle-like crystals	[1]
Density	4.325 g/cm ³	[1]
Melting Point	480 °C	[1]
Boiling Point	590 °C	[1]
Solubility	Reacts with water; soluble in ethanol and diethyl ether	[1]

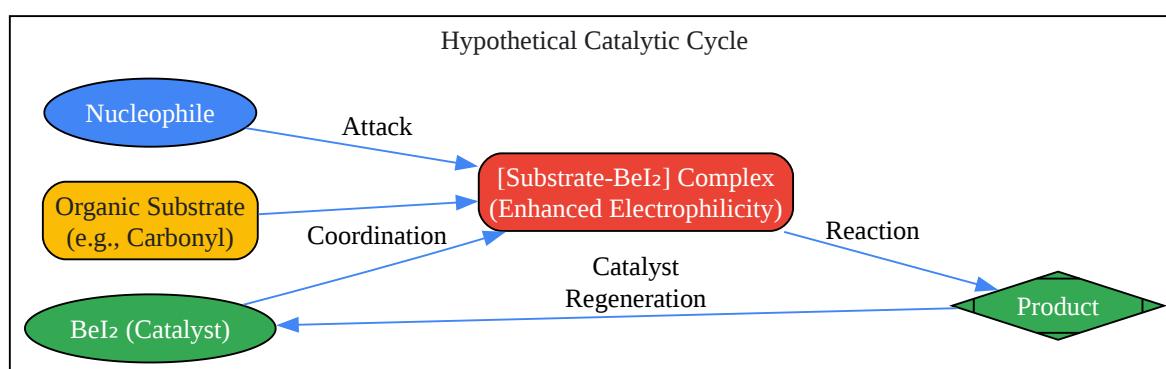
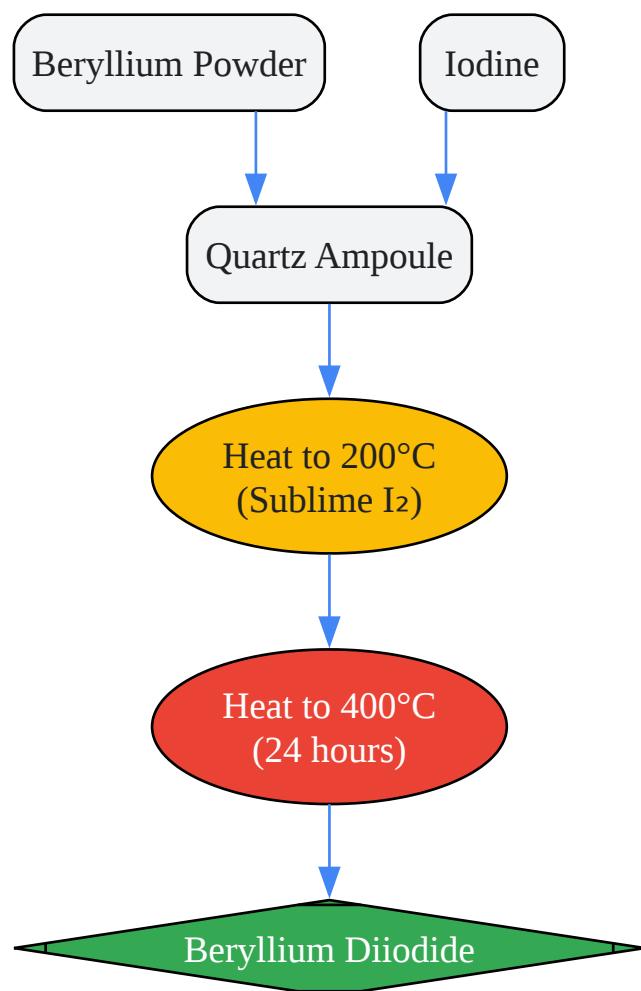
Synthesis of Beryllium Diiodide

The synthesis of anhydrous **beryllium diiodide** can be achieved through the direct reaction of beryllium metal with elemental iodine at elevated temperatures.[\[1\]](#) A more recent, simplified laboratory-scale synthesis has also been reported.[\[3\]](#)

Experimental Protocol: Synthesis of Beryllium Diiodide from Elements[\[3\]](#)

Caution: Beryllium and its compounds are toxic and carcinogenic. All manipulations should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

- Place beryllium powder and elemental iodine in a quartz ampoule.
- Seal the ampoule under vacuum.
- Heat the mixture to 200 °C to sublime the iodine, separating it from the beryllium powder. This step is crucial to prevent explosive reactions upon direct contact at high temperatures.
- Increase the temperature of the reaction vessel to 400 °C and maintain for 24 hours.
- After cooling, the product, **beryllium diiodide**, can be purified by sublimation.



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References

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